

# Comparative study of different advanced oxidation processes for Disperse Blue 291 removal

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## Compound of Interest

Compound Name: *Disperse blue 291*

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A Comparative Guide to Advanced Oxidation Processes for the Removal of **Disperse Blue 291**

The textile industry is a major contributor to water pollution, with dye effluents being a significant concern. **Disperse Blue 291**, an azo dye, is widely used for dyeing synthetic fibers and is known for its persistence in the environment. Advanced Oxidation Processes (AOPs) have emerged as effective technologies for the degradation of such recalcitrant pollutants. This guide provides a comparative analysis of different AOPs for the removal of **Disperse Blue 291** and similar disperse dyes, supported by experimental data from various studies.

## Performance Comparison of Advanced Oxidation Processes

The efficiency of AOPs in degrading disperse dyes is influenced by several factors, including the type of AOP, pH, catalyst dosage, and reaction time. Below is a summary of the performance of various AOPs on **Disperse Blue 291** and other closely related disperse blue dyes.

Advanced Oxidation Process (AOP)	Specific Dye Studied	Catalyst /Oxidant	Initial Concentration	pH	Reaction Time (min)	Degradation Efficiency (%)	Reference
Fenton Process	Disperse Blue 79	Fe <sup>2+</sup> /H <sub>2</sub> O <sub>2</sub>	60 mg/L	3	60	85 (Color Removal), 75 (COD Removal)	[1][2]
Photo-Fenton	Bezathrene Blue RS	Fe <sup>2+</sup> /H <sub>2</sub> O <sub>2</sub> /UV	Not Specified	3	180	77.09	[3]
Helio-Photo-Fenton	Bezathrene Blue RS	Fe <sup>2+</sup> /H <sub>2</sub> O <sub>2</sub> /Sunlight	Not Specified	3	180	97.84	[3]
Photocatalysis	Disperse Blue 79:1	ZnO/Mn	3 x 10 <sup>-5</sup> M	8.5	60	98	[4]
Photocatalysis	Disperse Blue 94	SrCrO <sub>4</sub>	3 x 10 <sup>-5</sup> M	7.0	Not Specified	Optimum at this pH	[5]
Ozonation	Disperse Blue 79	O <sub>3</sub>	150-600 mg/L	10	Not Specified	High color and COD removal at alkaline pH	[6]
Ozonation	Procion Blue	O <sub>3</sub>	60 mg/L	12	90	87	[7]
Ozonation + H <sub>2</sub> O <sub>2</sub>	Procion Blue	O <sub>3</sub> /H <sub>2</sub> O <sub>2</sub>	60 mg/L	10	Not Specified	92	[7]

Environmental Impact Assessment						
Process	Reagent	Material	Condition	Condition	Condition	Condition
Sonocatalysis	Direct Blue 71	ZnO Nanorods	Not Specified	Neutral	Not Specified	Maximum degradation at neutral pH

## Experimental Protocols

Detailed methodologies are crucial for the reproducibility and comparison of experimental results. Below are generalized protocols for the key AOPs discussed.

### Fenton Process

The Fenton process utilizes hydroxyl radicals generated from the reaction of ferrous ions ( $Fe^{2+}$ ) with hydrogen peroxide ( $H_2O_2$ ) in an acidic medium to oxidize organic pollutants.

**Experimental Setup:** A batch reactor equipped with a magnetic stirrer is typically used.

**Procedure:**

- A known volume of the **Disperse Blue 291** solution of a specific concentration is placed in the reactor.
- The pH of the solution is adjusted to the desired acidic value (typically around 3) using sulfuric acid ( $H_2SO_4$ ) or sodium hydroxide ( $NaOH$ ).<sup>[3]</sup>
- A predetermined amount of ferrous sulfate ( $FeSO_4 \cdot 7H_2O$ ) is added to the solution and stirred until dissolved.
- The Fenton reaction is initiated by the addition of a specific volume of hydrogen peroxide ( $H_2O_2$ ).
- The reaction mixture is stirred for a defined period.
- Samples are withdrawn at regular intervals, and the reaction is quenched (e.g., by adding a strong base to raise the pH).

- The concentration of the dye is determined spectrophotometrically at its maximum absorbance wavelength.

## Photocatalysis

Photocatalysis involves the use of a semiconductor catalyst (e.g., TiO<sub>2</sub>, ZnO) which, upon irradiation with light of suitable wavelength (usually UV), generates electron-hole pairs that lead to the formation of highly reactive hydroxyl radicals.

Experimental Setup: A photoreactor equipped with a light source (e.g., UV lamp or solar simulator) and a magnetic stirrer is required.

Procedure:

- A specific volume of the **Disperse Blue 291** solution is placed in the photoreactor.
- A measured amount of the photocatalyst is added to the solution to create a suspension.
- The suspension is stirred in the dark for a certain period (e.g., 30-60 minutes) to establish adsorption-desorption equilibrium between the dye and the catalyst surface.[\[8\]](#)
- The light source is turned on to initiate the photocatalytic reaction.
- Samples are collected at different time intervals.
- The catalyst particles are removed from the samples by centrifugation or filtration.
- The absorbance of the supernatant is measured using a UV-Vis spectrophotometer to determine the remaining dye concentration.[\[8\]](#)

## Ozonation

Ozonation involves the use of ozone (O<sub>3</sub>), a powerful oxidizing agent, to break down organic pollutants. The process can be enhanced by combining it with UV light or hydrogen peroxide.

Experimental Setup: An ozone generator, a gas diffuser, and a reaction vessel are the main components of an ozonation setup.

**Procedure:**

- The **Disperse Blue 291** solution is placed in the reaction vessel.
- The pH of the solution is adjusted to the desired level.
- Ozone gas is bubbled through the solution using a gas diffuser at a constant flow rate.
- The reaction is carried out for a specific duration.
- Samples are taken at various time points to analyze the dye concentration.
- For combined processes like O<sub>3</sub>/H<sub>2</sub>O<sub>2</sub>, a calculated amount of hydrogen peroxide is added to the solution before or during ozonation.[\[7\]](#)

## Ultrasonic Degradation (Sonocatalysis)

This method utilizes the phenomenon of acoustic cavitation, where the formation and collapse of microbubbles in a liquid medium generate localized hot spots with high temperature and pressure, leading to the formation of hydroxyl radicals. The efficiency can be enhanced by adding a catalyst (sonocatalysis).

**Experimental Setup:** An ultrasonic probe or bath is used to irradiate the solution in a reaction vessel.

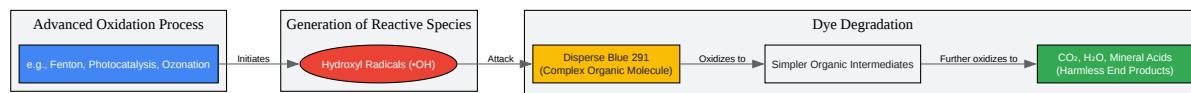
**Procedure:**

- The dye solution is prepared and placed in the reaction vessel.
- For sonocatalysis, a specific amount of catalyst is added to the solution.
- The pH of the solution is adjusted as required.
- The ultrasonic probe is immersed in the solution, or the vessel is placed in an ultrasonic bath.
- The solution is irradiated with ultrasound at a specific frequency and power for a set duration.

- Samples are collected periodically to monitor the degradation of the dye.

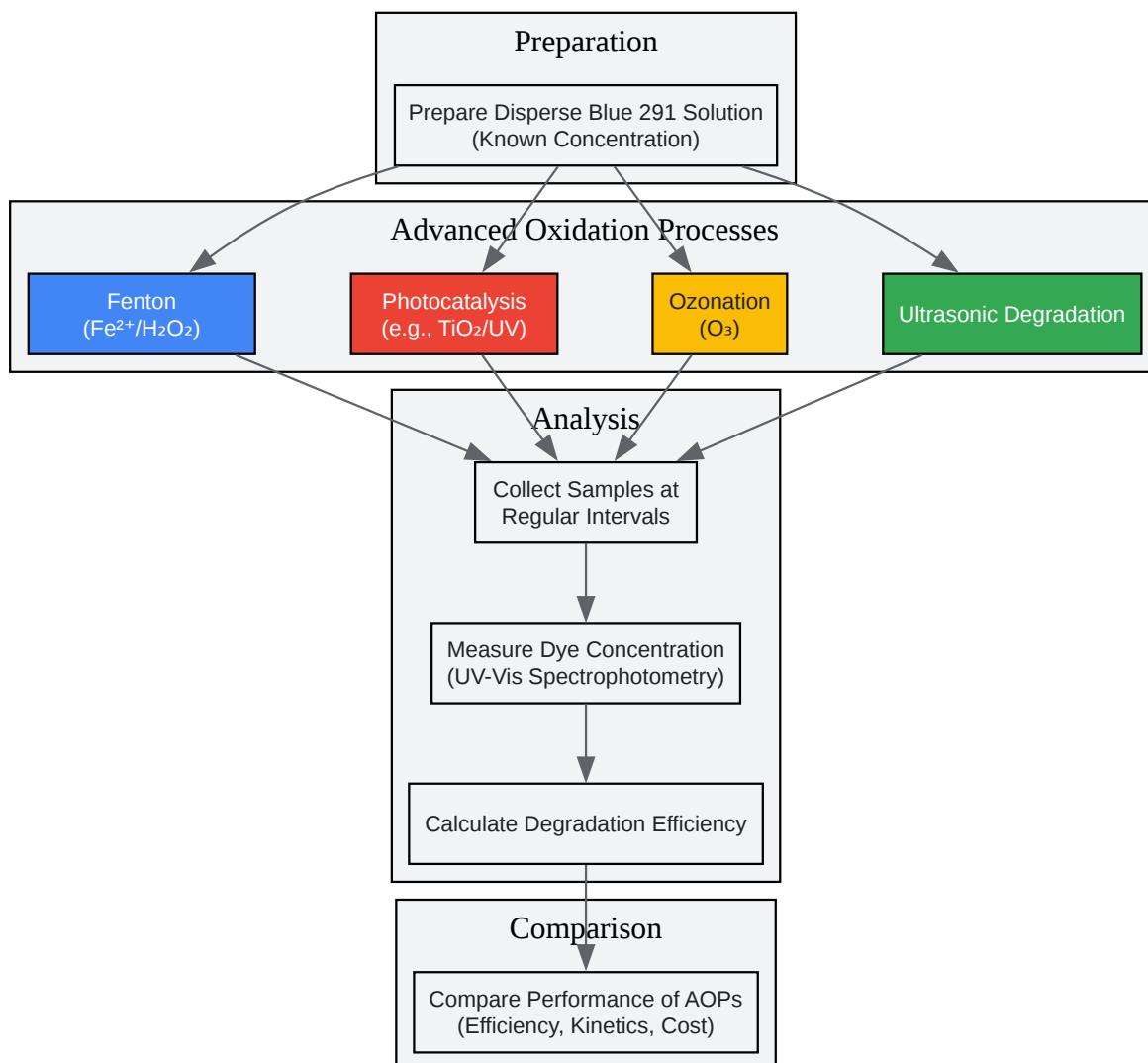
## Visualizing the Processes

To better understand the mechanisms and workflows, the following diagrams are provided.



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Caption: General mechanism of dye degradation by Advanced Oxidation Processes.



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Caption: Workflow for a comparative study of different AOPs for dye removal.

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